

ammonium nonanoate moss algae control non-food areas

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

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Chemical Properties and Environmental Fate

For research and development purposes, key quantitative data on **Ammonium Nonanoate** is summarized in the following tables.

Table 1: Basic Chemical and Physical Properties [1] [2]

Property	Value / Description
IUPAC Name	Ammonium nonanoate
Other Names	Ammonium pelargonate
CAS RN	63718-65-0
Chemical Formula	$C_9H_{21}NO_2$
Molecular Mass	175.27 g·mol ⁻¹
Physical State	Colorless to pale yellow liquid
Odor	Slight fatty acid odor

Property	Value / Description
Active Substance Purity	~40% (typical commercial formulation)
Solubility in Water	Miscible

Table 2: Environmental Fate and Ecotoxicological Profile [1]

Parameter	Value	Note / Implication
Soil DT ₅₀ (typical)	1.0 day	Classified as non-persistent; rapid degradation minimizes long-term soil residue.
Avian Acute LD ₅₀	> 2150 mg kg ⁻¹ (Northern bobwhite)	Low toxicity to birds.
Mammalian Acute Oral LD ₅₀	> 2000 mg kg ⁻¹ (Rat)	Low acute toxicity.
Mode of Action	Non-systemic, contact herbicide	Disrupts cell membranes, leading to rapid desiccation.

Application Notes & Experimental Protocols

Recommended Application Rates and Methodology

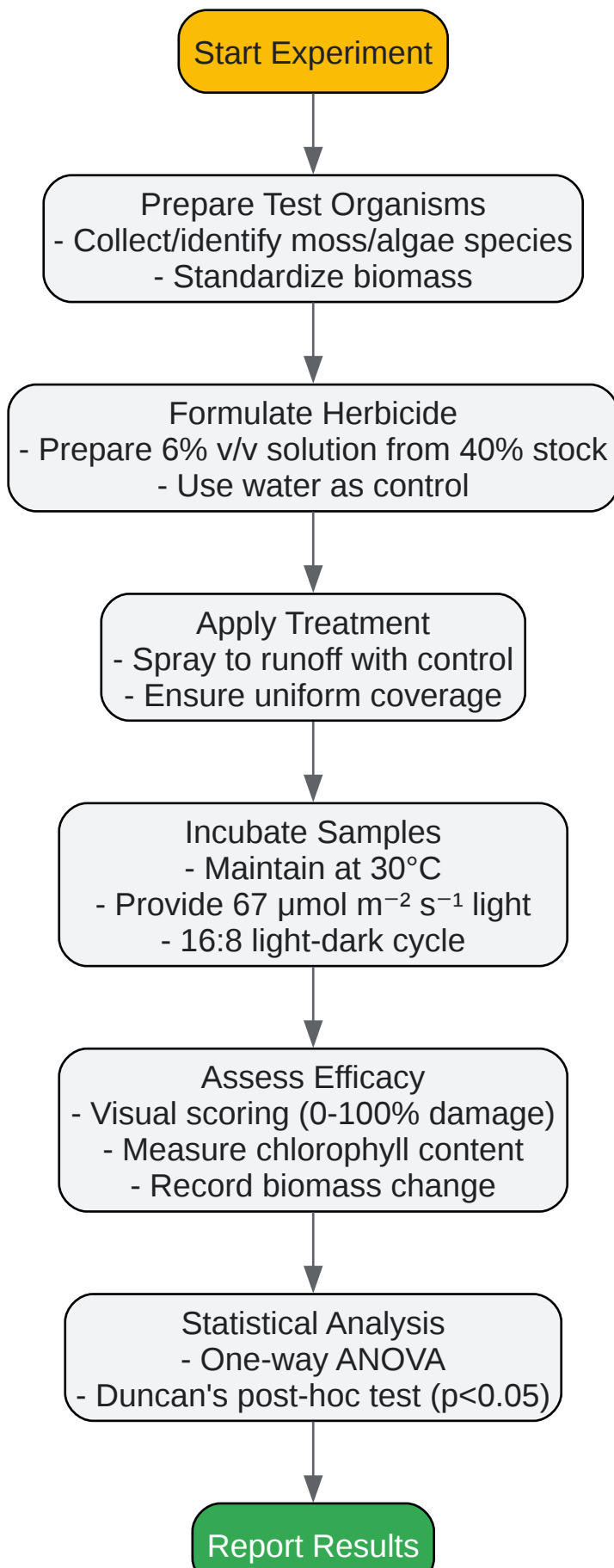
Ammonium nonanoate is a **non-selective, contact herbicide**, meaning it affects all plant tissues it contacts and does not translocate to the root system [3] [1]. Effective application requires complete coverage of the target moss or algae.

- **Application Rate:** A common effective concentration for general weed (and by extension, moss and algae) control is a **6% by weight solution of the commercial product**, which typically results in a final spray solution with about **2.4% ammonium nonanoate** [3].
- **Sprayer Type:** Applications can be made using hand-held, backpack, hose-end, or boom sprayers. The choice depends on the scale and precision required for the non-food area [3].

- **Critical Factor - Coverage:** The herbicide must **uniformly wet the leaves** of the target plants. Incomplete coverage will lead to reduced efficacy and necessitate re-application [3].
- **Environmental Optimization:** The reaction speed is temperature-dependent, working fastest on **hot, sunny days** [4].

Experimental Workflow for Efficacy Testing

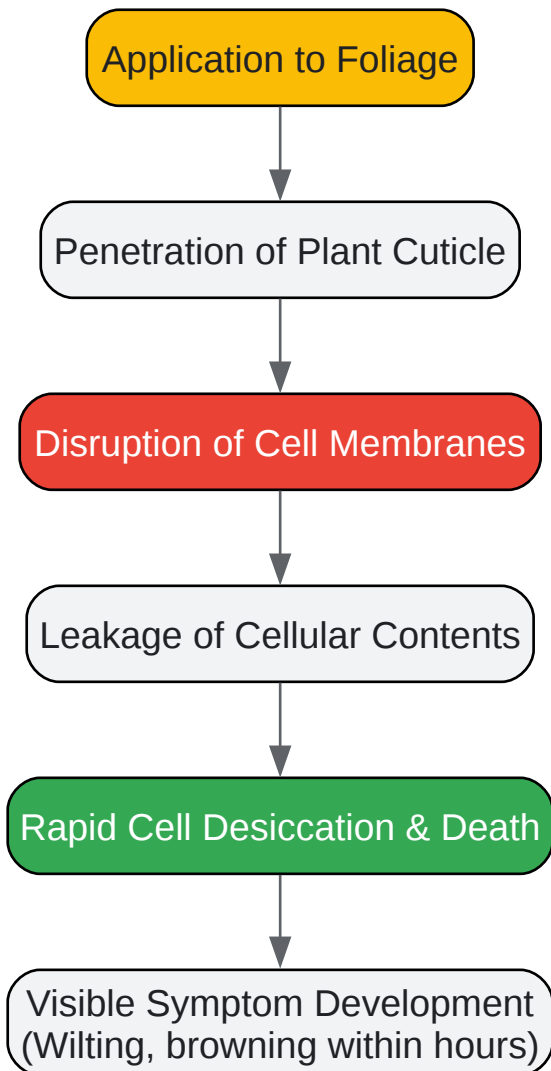
The following diagram outlines a standardized protocol for testing the efficacy of **ammonium nonanoate** on moss or algae in a controlled setting.



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Mechanism of Action Workflow

Ammonium nonanoate's herbicidal action is a rapid, contact-based process. The following diagram details its mechanism at the cellular level.



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Research and Development Considerations

- **Organic Certification:** **Ammonium nonanoate** is often OMRI-listed, meaning it is approved for use in organic agriculture under standards like the USDA National Organic Program [3]. This is a significant advantage for developing eco-friendly products.
- **Handling and Safety:** While it has a favorable toxicological profile compared to synthetic herbicides, it can still be an irritant to skin and eyes. Personal protective equipment (PPE) should be used during handling and application [3].
- **Limitation and Integration:** As a contact herbicide, it does not affect roots or provide residual control. For persistent perennial weeds, repeat applications or integration with mechanical control methods are necessary for optimal long-term management [3] [5].

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References

1. Ammonium nonanoate [sitem.herts.ac.uk]
2. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
3. Ammonium Nonanoate: A Safer, Organic Herbicide Solution [floridist.com]
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